

# What is the molecular formula for Bombykol

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## Compound of Interest

Compound Name: *Bombykol*

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## Bombykol: A Comprehensive Technical Guide

### Abstract

This technical guide provides an in-depth analysis of **Bombykol**, the primary sex pheromone of the female silkworm moth, *Bombyx mori*. Since its identification by Adolf Butenandt in 1959, **Bombykol** has been a cornerstone in the study of chemical ecology and insect communication. This document details the molecular characteristics, biosynthetic and signaling pathways, and key experimental protocols related to **Bombykol**. It is intended for researchers, scientists, and professionals in the fields of chemical ecology, entomology, and drug development who are interested in the molecular mechanisms of pheromonal communication.

### Introduction

**Bombykol**, with the molecular formula  $C_{16}H_{30}O$ , was the first pheromone to be chemically characterized.<sup>[1][2]</sup> It is a potent chemoattractant, capable of eliciting a behavioral response in male silkworm moths at exceptionally low concentrations. The high specificity and sensitivity of the **Bombykol** signaling system make it an excellent model for studying insect olfaction and developing species-specific pest control strategies. This guide will cover the fundamental properties of **Bombykol**, the intricate biochemical pathways governing its production and perception, and detailed methodologies for its study.

### Molecular Characteristics

**Bombykol** is a 16-carbon fatty alcohol with two conjugated double bonds. Its precise stereochemistry is crucial for its biological activity.

## Structure and Isomerism

The systematic name for the most biologically active isomer of **Bombykol** is (10E,12Z)-hexadeca-10,12-dien-1-ol. Four geometric isomers are possible due to the two double bonds, but the (10E,12Z)-isomer is significantly more potent than the other three ((10E,12E), (10Z,12E), and (10Z,12Z)). In the pheromone gland of *Bombyx mori*, **Bombykol** is found alongside a minor component, bombykal ((10E,12Z)-hexadeca-10,12-dien-1-al), in approximately a 10:1 ratio.

## Quantitative Data

The following tables summarize key quantitative data for **Bombykol**.

Table 1: Physicochemical Properties of **Bombykol**

Property	Value
Molecular Formula	C16H30O
Molecular Weight	238.41 g/mol
Bioactivity Threshold	Induces "flutter dance" in 50% of male moths at $10^{-12}$ µg/mL.
Isomeric Ratio (in vivo)	Bombykol : Bombykal $\approx$ 10:1

Table 2: Spectroscopic Data for (10E,12Z)-**Bombykol**

<sup>1</sup> H NMR (CDCl <sub>3</sub> )	<sup>13</sup> C NMR (CDCl <sub>3</sub> )
Chemical Shift (ppm)	Assignment
6.32 (dd, J=15.0, 10.9 Hz)	H-11
5.96 (t, J=10.9 Hz)	H-12
5.62 (dt, J=15.0, 7.1 Hz)	H-10
5.40 (dd, J=10.9, 7.5 Hz)	H-13
3.64 (t, J=6.6 Hz)	H-1
2.15 (q, J=7.1 Hz)	H-9
2.08 (q, J=7.5 Hz)	H-14
1.57 (p, J=6.6 Hz)	H-2
1.40 - 1.25 (m)	H-3 to H-8
0.98 (t, J=7.5 Hz)	H-15

Note: Specific assignments may vary slightly between literature sources. Data presented is a consensus from typical values.

Table 3: Mass Spectrometry Data for **Bombykol**

m/z	Relative Intensity (%)	Plausible Fragmentation
238	5	[M] <sup>+</sup>
220	15	[M-H <sub>2</sub> O] <sup>+</sup>
192	10	[M-C <sub>2</sub> H <sub>5</sub> OH] <sup>+</sup>
95	100	[C <sub>7</sub> H <sub>11</sub> ] <sup>+</sup> (cleavage at C9-C10)
81	85	[C <sub>6</sub> H <sub>9</sub> ] <sup>+</sup>
67	70	[C <sub>5</sub> H <sub>7</sub> ] <sup>+</sup>

## Experimental Protocols

### Synthesis of (10E,12Z)-Bombykol via Wittig Reaction

This protocol outlines a common synthetic route to produce the biologically active isomer of **Bombykol**.

Materials:

- 10-Oxodecanal
- (Z)-Hex-2-en-1-yl)triphenylphosphonium bromide
- n-Butyllithium (n-BuLi) in hexane
- Anhydrous tetrahydrofuran (THF)
- Sodium borohydride ( $\text{NaBH}_4$ )
- Methanol (MeOH)
- Diethyl ether
- Saturated aqueous ammonium chloride ( $\text{NH}_4\text{Cl}$ )
- Brine
- Anhydrous magnesium sulfate ( $\text{MgSO}_4$ )
- Silica gel for column chromatography
- Hexane and ethyl acetate for elution

Procedure:

- Ylide Preparation: To a solution of (Z)-hex-2-en-1-yl)triphenylphosphonium bromide in anhydrous THF at  $-78\text{ }^\circ\text{C}$  under an inert atmosphere (e.g., argon), add n-BuLi dropwise. Stir the resulting deep red solution for 1 hour at  $-78\text{ }^\circ\text{C}$ .

- **Wittig Reaction:** Add a solution of 10-oxodecanal in anhydrous THF to the ylide solution at -78 °C. Allow the reaction mixture to slowly warm to room temperature and stir overnight.
- **Quenching and Extraction:** Quench the reaction by the slow addition of saturated aqueous NH<sub>4</sub>Cl. Extract the aqueous layer with diethyl ether (3x). Combine the organic layers, wash with brine, and dry over anhydrous MgSO<sub>4</sub>.
- **Purification of the Ketone:** Concentrate the organic phase under reduced pressure. Purify the resulting residue by silica gel column chromatography (eluting with a hexane/ethyl acetate gradient) to yield (10E,12Z)-hexadeca-10,12-dien-1-one.
- **Reduction to **Bombykol**:** Dissolve the purified ketone in methanol at 0 °C. Add NaBH<sub>4</sub> portion-wise and stir the reaction for 2 hours at room temperature.
- **Workup and Final Purification:** Quench the reaction with water and extract with diethyl ether (3x). Wash the combined organic layers with brine, dry over anhydrous MgSO<sub>4</sub>, and concentrate. Purify the crude alcohol by silica gel column chromatography (eluting with a hexane/ethyl acetate gradient) to afford pure (10E,12Z)-**Bombykol**.

## Electroantennography (EAG) Bioassay

EAG is a technique used to measure the electrical response of an insect's antenna to volatile compounds.

Materials:

- Adult male *Bombyx mori*
- Tungsten microelectrodes
- Micromanipulators
- Amplifier and data acquisition system
- Charcoal-filtered and humidified air stream
- Pasteur pipettes with filter paper

- **Bombykol** solutions of varying concentrations in a suitable solvent (e.g., hexane)
- Solvent control (hexane)

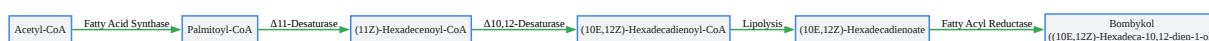
#### Procedure:

- **Antenna Preparation:** Excise an antenna from a male moth at its base. Mount the antenna between two tungsten microelectrodes, with the recording electrode inserted into the distal end and the reference electrode at the base.
- **EAG Setup:** Place the antenna preparation in a continuous stream of charcoal-filtered, humidified air.
- **Stimulus Preparation:** Apply a known volume of **Bombykol** solution (or solvent control) to a piece of filter paper and insert it into a Pasteur pipette.
- **Stimulus Delivery:** Insert the tip of the stimulus-containing pipette into a hole in the main air stream tube. Deliver a puff of air through the pipette to introduce the stimulus into the continuous air stream flowing over the antenna.
- **Data Recording:** Record the change in electrical potential (the EAG response) from the antenna using the amplifier and data acquisition system.
- **Data Analysis:** Measure the amplitude of the negative deflection of the EAG response. Compare the responses to different concentrations of **Bombykol** and the solvent control to determine the dose-response relationship.

## Signaling and Biosynthetic Pathways

### Bombykol Biosynthesis Pathway

**Bombykol** is synthesized in the pheromone gland of the female moth from palmitoyl-CoA, a common fatty acid precursor.<sup>[1]</sup> The key enzymatic steps involve desaturation and reduction.

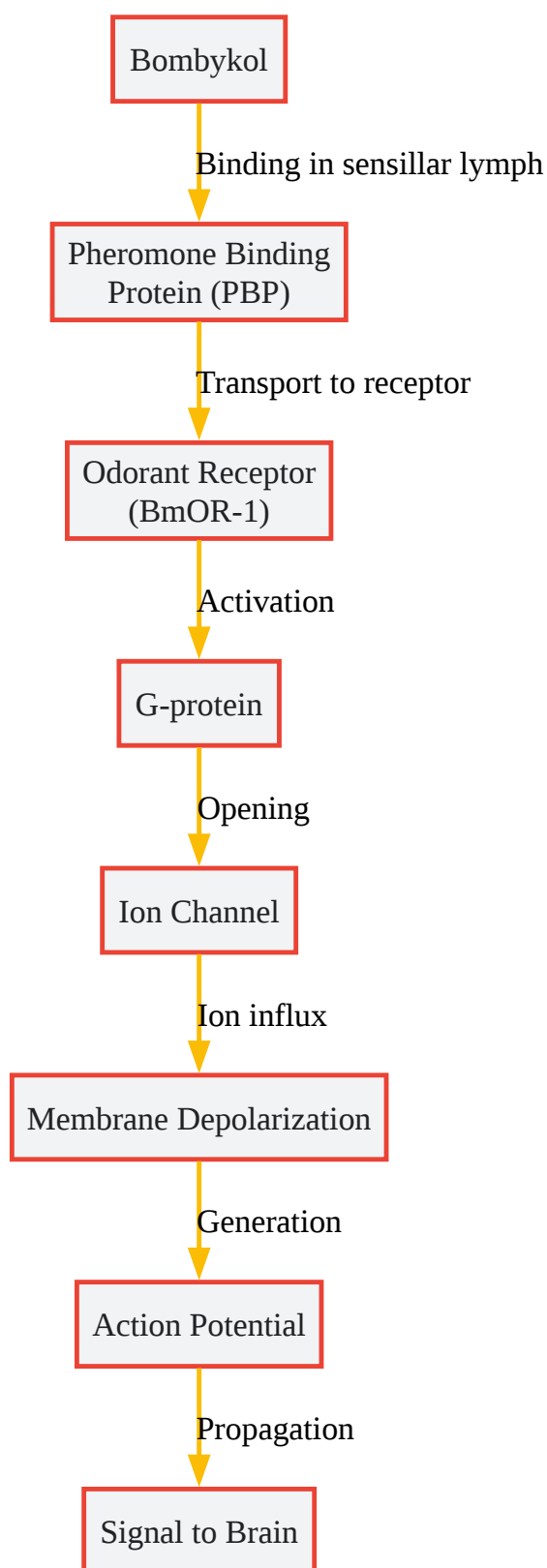


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Caption: Biosynthesis of **Bombykol** from Acetyl-CoA.

## Bombykol Signaling Pathway

The perception of **Bombykol** by the male moth antenna initiates a signal transduction cascade that leads to a behavioral response.



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Caption: Signal transduction pathway of **Bombykol** perception.



## Conclusion

**Bombykol** remains a pivotal molecule in the study of chemical communication. Its well-defined structure, high biological activity, and the relative simplicity of the Bombyx mori pheromone system provide an invaluable platform for research. This guide has summarized the core technical information on **Bombykol**, from its molecular properties to the intricate biochemical pathways it governs. The detailed experimental protocols provided herein offer a foundation for further investigation into this fascinating area of chemical ecology. Future research will undoubtedly continue to uncover more details of pheromone biology, with implications for both basic science and applied pest management.

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## References

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